

Personal protective equipment for handling C6 NBD L-threo-ceramide

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Compound of Interest

Compound Name: C6 NBD L-threo-ceramide

Cat. No.: B12377703

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Essential Safety and Handling Guide for C6 NBD L-threo-ceramide

For researchers, scientists, and drug development professionals utilizing **C6 NBD L-threo-ceramide**, this guide provides critical safety and logistical information to ensure proper handling, storage, and disposal. Adherence to these protocols is essential for laboratory safety and maintaining the integrity of your experiments.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₃₀ H ₄₉ N ₅ O ₆
Molecular Weight	575.74 g/mol
Appearance	Dark solid
Solubility	Soluble in chloroform or DMSO
Excitation Maximum (λ _{ex})	466 nm (in Methanol)
Emission Maximum (λ _{em})	536 nm (in Methanol)

Hazard Identification and Safety Ratings

According to the Safety Data Sheet (SDS) provided by Biotium, **C6 NBD L-threo-ceramide** is not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008.^[1]

Rating System	Health Hazard	Flammability	Physical Hazard/Instability
HMIS Classification	0	0	0
NFPA Rating	0	0	0

Personal Protective Equipment (PPE)

While **C6 NBD L-threo-ceramide** is not classified as hazardous, standard laboratory best practices for handling chemical compounds should always be followed. The recommended personal protective equipment is outlined below.

Body Part	Recommended Protection	Specifications
Eyes	Safety glasses with side-shields	Conforming to EN166 (EU) or NIOSH (US) approved standards. ^[1]
Hands	Chemical-resistant gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. ^[1]
Body	Laboratory coat	Standard lab coat to protect skin and clothing.
Respiratory	Not generally required	Use in a well-ventilated area. If needed, use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). ^[1]

Handling and Storage

Proper handling and storage are crucial for the stability and efficacy of **C6 NBD L-threo-ceramide**.

Aspect	Procedure
Safe Handling	Avoid inhalation of vapor or mist. Avoid direct contact with the substance. [1]
Storage Conditions	Store at -20°C. Keep container tightly closed in a dry and well-ventilated place. Protect from light. [1] [2]

Operational and Disposal Plans

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- **Personal Precautions:** Avoid breathing vapors, mist, or gas.[\[1\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)
- **Containment and Cleanup:** Contain the spillage and soak up the substance with an inert absorbent material. Place the material in a suitable, closed container for disposal.[\[1\]](#)

First Aid Measures

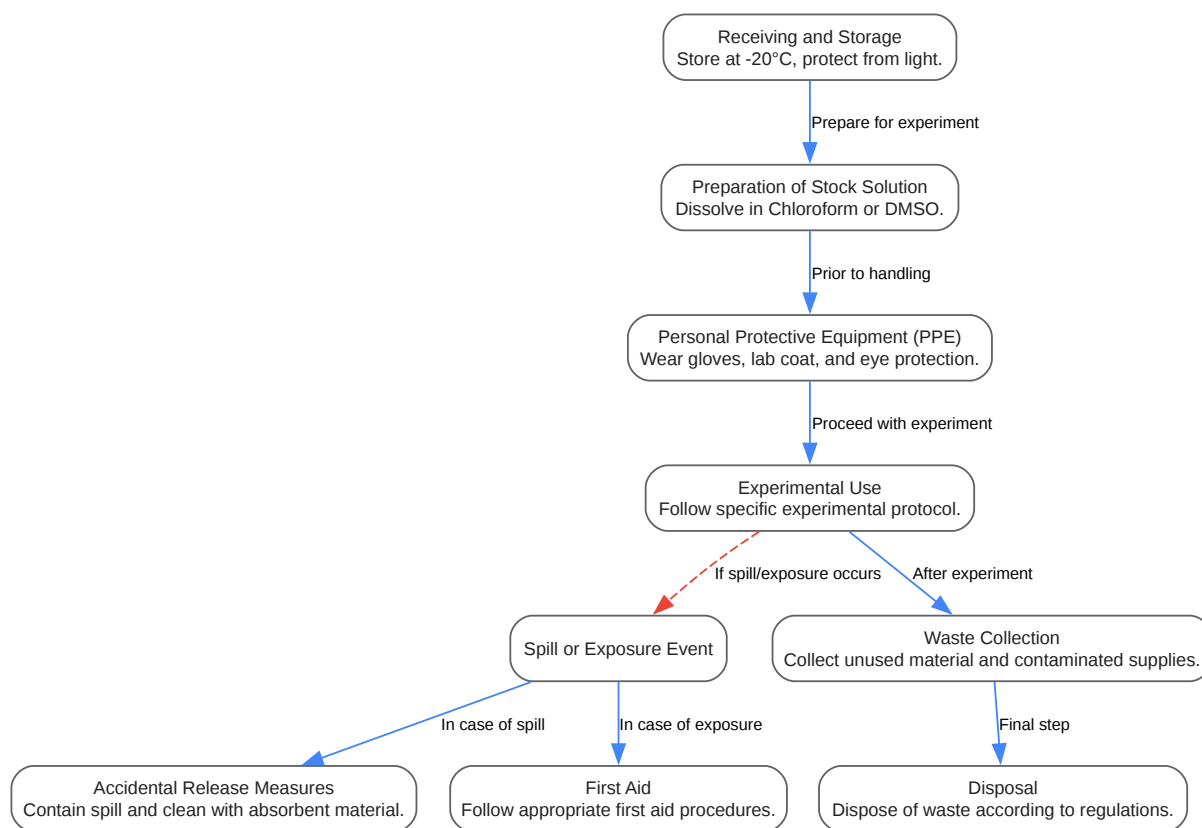
Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
Eye Contact	Flush eyes with water as a precaution. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1]

Disposal Plan

Dispose of **C6 NBD L-threo-ceramide** and any contaminated materials in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **C6 NBD L-threo-ceramide** in a laboratory setting, from receiving to disposal.



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Caption: Safe Handling Workflow for **C6 NBD L-threo-ceramide**.

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References

- 1. [biotium.com](#) [biotium.com]
- 2. [biotium.com](#) [biotium.com]
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